

# Personal protective equipment for handling Diallyl adipate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diallyl adipate

Cat. No.: B166010

[Get Quote](#)

## Essential Safety and Handling Guide for Diallyl Adipate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **Diallyl adipate**, fostering a secure research environment.

Chemical Identifier:

- Name: **Diallyl adipate**
- CAS Number: 2998-04-1

## Hazard Identification and First Aid

**Diallyl adipate** is classified as harmful if swallowed. It is crucial to avoid contact with skin, eyes, and clothing. In case of exposure, follow these first-aid measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.
- In Case of Skin Contact: Remove all contaminated clothing immediately and rinse the skin well with water. If skin irritation occurs, seek medical advice.

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.

## Personal Protective Equipment (PPE)

When handling **Diallyl adipate**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Equipment	Specification and Use
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles	Must meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards to protect against splashes.[1]
Hand Protection	Chemical resistant gloves	Wear appropriate gloves; consult the glove supplier for suitable materials.[2]
Body Protection	Laboratory coat or protective clothing	Wear suitable protective clothing to prevent skin exposure.[1][2]
Respiratory Protection	Use in a well-ventilated area or with a suitable respirator	In case of insufficient ventilation, wear suitable respiratory equipment.[2] Work should be conducted under a local exhaust or in a fume hood.

## Operational Plan: Handling and Storage

Handling:

- Always handle **Diallyl adipate** in a well-ventilated area or under a chemical fume hood to prevent the generation of vapor or mist.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Wash hands and face thoroughly after handling.

#### Storage:

- Store in a tightly closed container.
- Keep the container in a cool, dry, and well-ventilated place.<sup>[1]</sup>
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[1]</sup>
- It is recommended to store the container under an inert gas.

## Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination:

- Evacuate and Secure: Keep unnecessary personnel away from the spill area.<sup>[2]</sup>
- Ventilate: Ensure adequate ventilation.
- Containment: Stop the flow of material if it is safe to do so. Dike the spilled material where possible.<sup>[2]</sup>
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.<sup>[1][2]</sup>
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.<sup>[1][2]</sup>

- Cleaning: Clean the affected area thoroughly to remove any residual contamination.[2]
- Prevention: Prevent the product from entering drains or surface water.[1]

Caption: Workflow for **Diallyl Adipate** Spill Response.

## Disposal Plan

Dispose of **Diallyl adipate** and any contaminated materials as hazardous waste. All disposal practices must be in accordance with local, regional, and national regulations.[2] Do not dispose of the chemical into the environment. Entrust disposal to a licensed waste disposal company. Empty containers may retain product residue and should be handled as hazardous waste.[2]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>4</sub>
Molecular Weight	226.27 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	167 °C @ 5 mmHg
Melting Point	-70 °C / -94 °F
Flash Point	166 °C / 330.8 °F

This guide is intended to provide essential safety information. Always refer to the full Safety Data Sheet (SDS) for **Diallyl adipate** before handling the chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diallyl adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166010#personal-protective-equipment-for-handling-diallyl-adipate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)